

# Essential Safety and Operational Guide for (R)-(-)-1,2-Propanediol

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## Compound of Interest

Compound Name: (R)-(-)-1,2-Propanediol

Cat. No.: B107902

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This guide provides immediate safety, handling, and disposal protocols for **(R)-(-)-1,2-Propanediol**, tailored for research, scientific, and drug development professionals.

## Personal Protective Equipment (PPE)

While **(R)-(-)-1,2-Propanediol** is not classified as a hazardous substance under OSHA's 2012 Hazard Communication Standard, adherence to good laboratory practices and the use of appropriate personal protective equipment are essential to ensure personnel safety.[\[1\]](#)[\[2\]](#) The following table summarizes the recommended PPE for handling this chemical.

PPE Category	Item	Specification	Standard
Eye and Face Protection	Safety glasses or goggles	Must be worn to protect against splashes.	OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin Protection	Protective gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact.	Follow good laboratory practices. <a href="#">[2]</a>
Protective clothing	Wear appropriate clothing to prevent skin exposure.	Follow good laboratory practices. <a href="#">[1]</a>	
Respiratory Protection	Not required under normal use	If a risk assessment indicates the need, use an air-purifying respirator with a particle filter.	Follow good laboratory practices. <a href="#">[1]</a> <a href="#">[2]</a>

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **(R)-(-)-1,2-Propanediol** is crucial for maintaining a safe laboratory environment. This section outlines the key steps from receiving the chemical to its final disposal.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, well-ventilated area.[\[1\]](#)
- It is recommended to store the chemical under an inert atmosphere and protected from moisture.[\[1\]](#)

### 2. Handling and Use:

- Ensure adequate ventilation in the work area.[\[2\]](#)

- Avoid contact with skin and eyes, as well as inhalation of any vapors or mists.[1][2]
- Wash hands thoroughly after handling the substance.[2]

### 3. Spill Management:

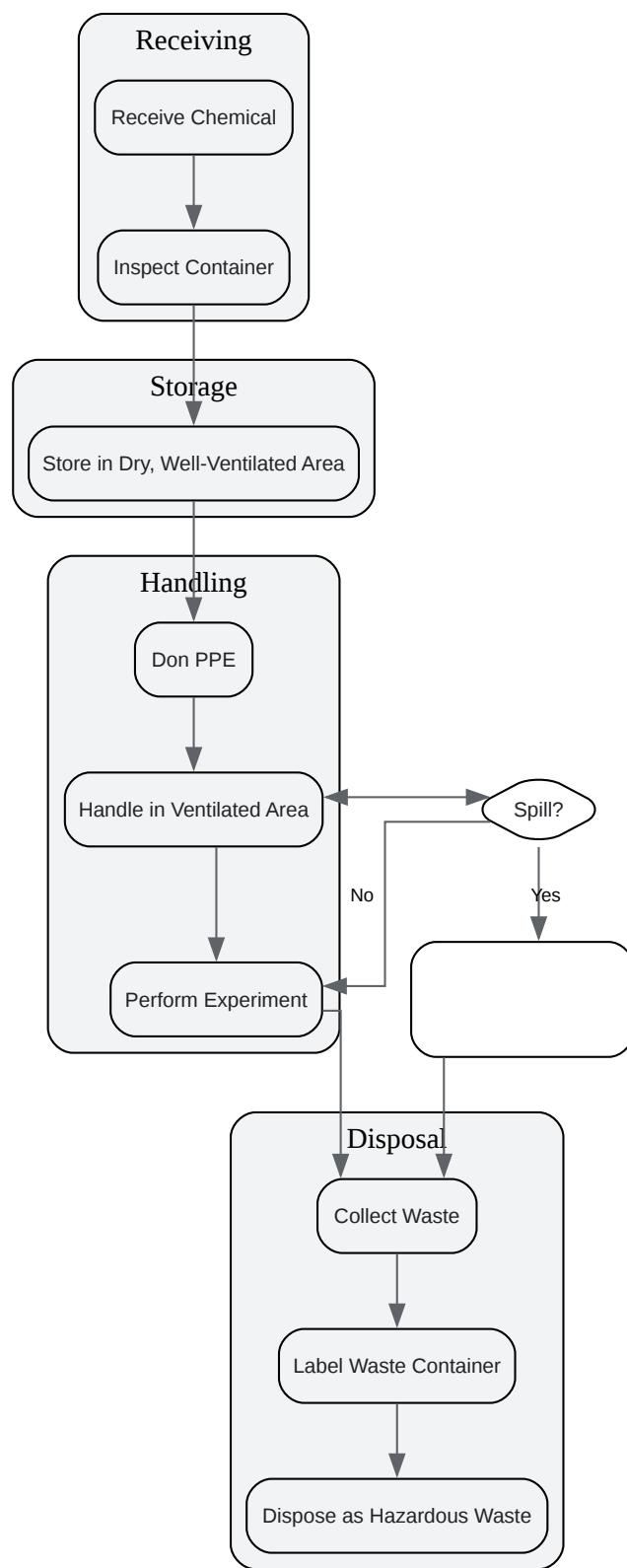
- In the event of a spill, ensure the area is well-ventilated.
- Use personal protective equipment as required.[1]
- Contain the spill using an inert absorbent material.
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[2]
- Do not allow the product to enter drains.[2]

### 4. Disposal:

- Dispose of contaminated materials, such as used gloves and absorbent pads, in accordance with applicable laws and good laboratory practices.[2]
- Unused or waste product should be disposed of as hazardous waste.[2]
- Place the waste in a suitable, closed, and labeled container for disposal.[2]

## Experimental Workflow

The following diagram illustrates the standard operational workflow for handling **(R)-(-)-1,2-Propanediol** in a laboratory setting.

[Click to download full resolution via product page](#)**Caption: Workflow for handling **(R)-(-)-1,2-Propanediol**.**

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## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
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